Application Notes and Protocols for TAK-438 (Vonoprazan Fumarate)

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Compound of Interest

Compound Name:	*HS-438*
Cat. No.:	*B15578166*

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These application notes provide detailed protocols for the reconstitution and storage of TAK-438 (Vonoprazan Fumarate) for laboratory use, ensuring the compound's integrity and enabling reliable experimental outcomes.

Product Information

- Compound Name: TAK-438; Vonoprazan Fumarate
- Molecular Formula: $C_{17}H_{16}FN_3O_2S \cdot C_4H_4O_4$
- Molecular Weight: 461.46 g/mol
- Mechanism of Action: TAK-438 is a potassium-competitive acid blocker (P-CAB) that reversibly inhibits the gastric H^+, K^+-ATPase (proton pump)[1][2].

Reconstitution of TAK-438

TAK-438 is sparingly soluble in aqueous solutions but exhibits good solubility in dimethyl sulfoxide (DMSO). For in vitro studies, DMSO is the recommended solvent for preparing stock

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solutions. For in vivo applications, a suspension can be prepared.

2.1. Quantitative Solubility and Storage Data

The following table summarizes the solubility and storage conditions for TAK-438.

Parameter	Condition	Value	Citations
Solubility	DMSO	62-92 mg/mL (134.35-199.36 mM)	[1][3]
Water	Insoluble		[1][4]
Ethanol	Insoluble		[1][4]
Storage (Powder)	-20°C	3 years	[1][3]
4°C	2 years		[3]
Storage (Stock Solution in DMSO)	-80°C	1 year (aliquotted)	[1]
-20°C	1 month (aliquotted)		[1][3]

2.2. Experimental Protocols

2.2.1. Protocol for Preparing a 10 mM Stock Solution in DMSO

Materials:

- TAK-438 (Vonoprazan Fumarate) powder
- Anhydrous or high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Optional: Ultrasonic bath

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Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, use the following formula: Mass (mg) = Desired Volume (mL) × 10 mM × 461.46 (g/mol) / 1000 Example: For 1 mL of a 10 mM solution, you will need 4.61 mg of TAK-438.
- Weigh the compound: Carefully weigh the calculated amount of TAK-438 powder.
- Dissolve in DMSO: Add the appropriate volume of fresh, high-purity DMSO to the TAK-438 powder. Using DMSO that has absorbed moisture can reduce solubility[1].
- Ensure complete dissolution: Vortex the solution thoroughly. If necessary, gently warm the tube to 37°C or use an ultrasonic bath for a short period to aid dissolution[2]. Visually inspect the solution to ensure no particulates are present.
- Store appropriately: Aliquot the stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage or at -20°C for short-term storage[1].

2.2.2. Protocol for Preparing a Suspension for In Vivo Use

Materials:

- TAK-438 (Vonoprazan Fumarate) powder
- 0.5% Carboxymethylcellulose sodium (CMC-Na) solution
- Homogenizer or mortar and pestle
- Sterile tubes

Procedure:

- Weigh the compound: Weigh the required amount of TAK-438 based on the desired final concentration (e.g., 5 mg/mL)[4].
- Prepare the suspension: Add the TAK-438 powder to the appropriate volume of 0.5% CMC-Na solution.

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- Homogenize: Mix thoroughly using a vortex mixer or homogenizer to create a uniform suspension.
- Use immediately: It is recommended to prepare this suspension fresh on the day of use for optimal results[1][4].

Stability and Handling

- pH Stability: TAK-438 is stable across a broad pH range in aqueous conditions[5][6].
- Degradation: The compound is susceptible to degradation under alkaline and oxidative stress conditions. It is relatively stable under acidic, thermal, and photolytic stress[7][8][9][10].
- Handling: When handling the powdered form, avoid inhalation and contact with skin and eyes. Use appropriate personal protective equipment (PPE).

Visualizations

4.1. Experimental Workflow

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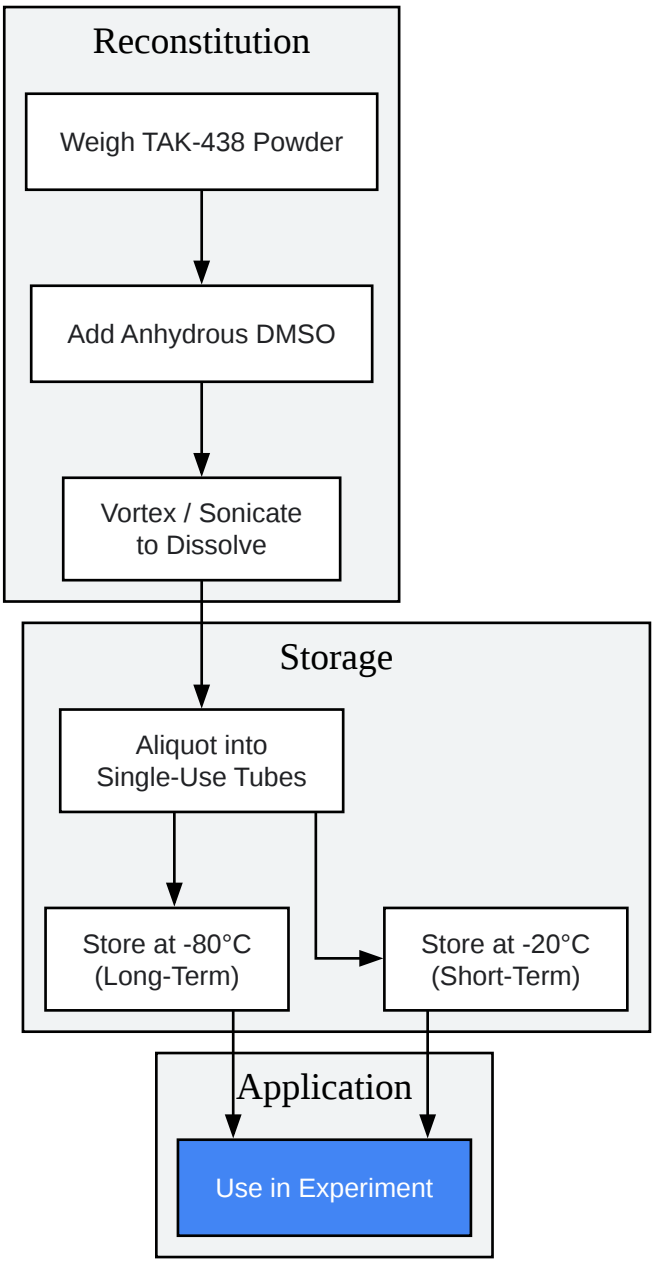

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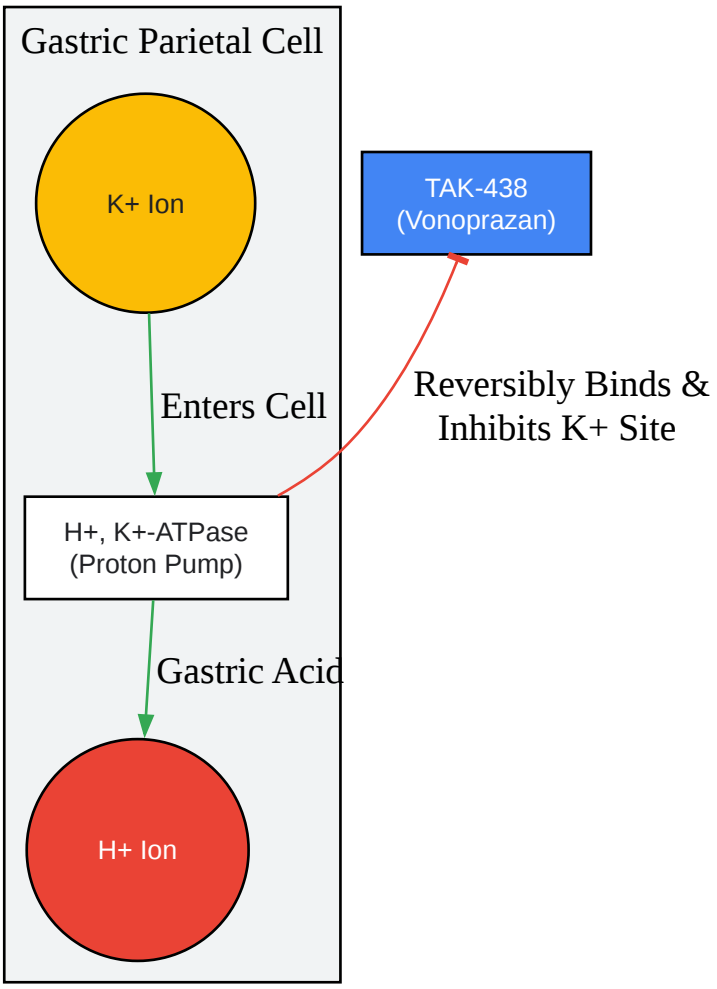

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